

Application Notes and Protocols: Thiol-C9-PEG7 Crosslinking for Hydrogel Formation

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Compound of Interest

Compound Name: Thiol-C9-PEG7

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Introduction

Poly(ethylene glycol) (PEG) hydrogels are widely utilized as scaffolding materials in biomedical applications, including tissue engineering and drug delivery, due to their biocompatibility, tunable mechanical properties, and ability to provide a highly swollen, three-dimensional environment similar to soft tissues.[1][2] The functionalization of PEG with thiol groups allows for the formation of hydrogel networks through various crosslinking chemistries, with thiol-ene click chemistry being a particularly advantageous method.[3][4][5] This approach offers rapid reaction rates under mild, aqueous conditions, making it suitable for the encapsulation of sensitive biological molecules and cells.[5]

These application notes provide a comprehensive overview and detailed protocols for the formation of hydrogels using a specific thiol-functionalized PEG linker, **Thiol-C9-PEG7**. This linker, characterized by a C9 alkyl chain and a seven-unit polyethylene glycol spacer, can be crosslinked with various '-ene' functionalized molecules to form stable hydrogel networks. The principles and protocols described herein are broadly applicable to other thiol-PEG systems.

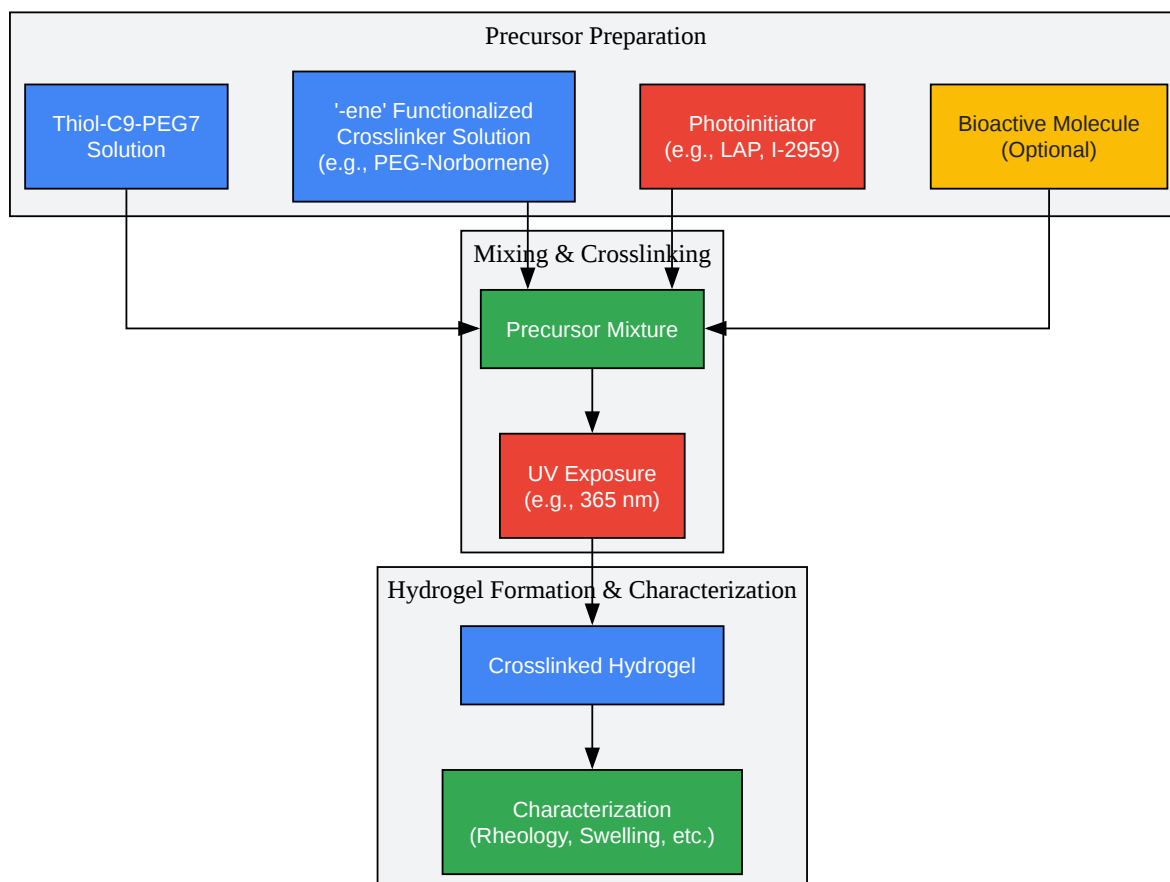
Principle of Thiol-Ene Click Chemistry

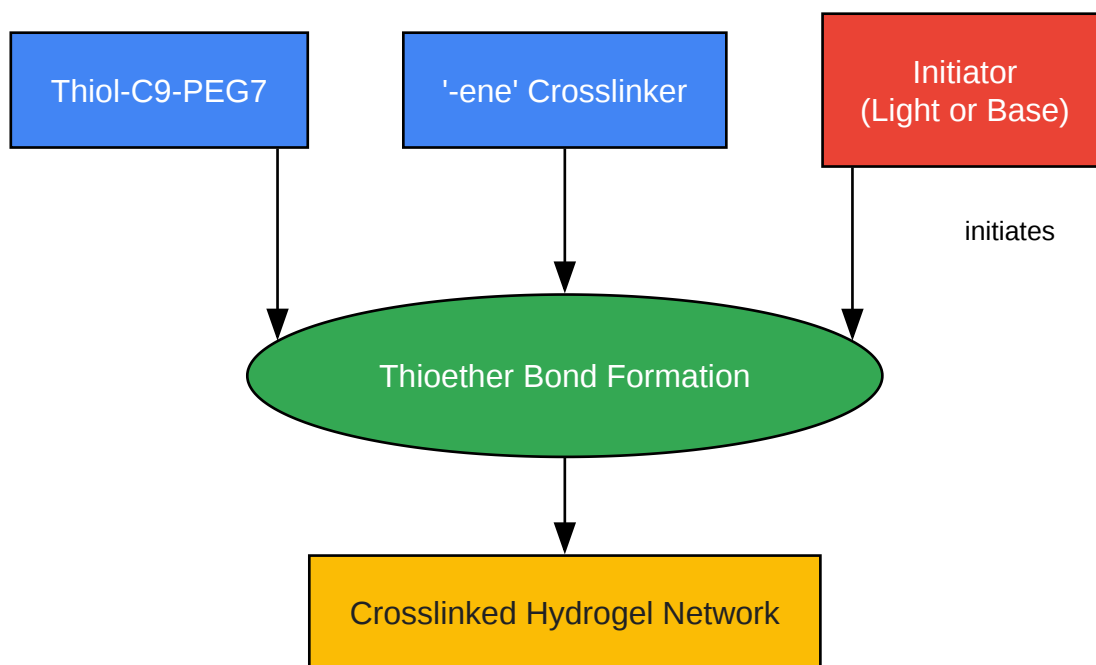
Thiol-ene click chemistry involves the reaction between a thiol group (-SH) and an alkene group (-C=C), such as a norbornene or acrylate, to form a stable thioether bond.[6] This reaction can be initiated by light (photopolymerization) in the presence of a photoinitiator or

catalyzed by a base.[6][7] The step-growth polymerization mechanism of thiol-ene reactions leads to the formation of a more homogeneous hydrogel network compared to chain-growth polymerizations.[3][8] This homogeneity results in more uniform and predictable material properties.[8]

The reaction is highly efficient, proceeds rapidly under physiological conditions, and is tolerant to a wide range of functional groups, making it an ideal choice for biomedical applications.[5][6]

Below is a diagram illustrating the general workflow for hydrogel formation using Thiol-PEG linkers.





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